

# Hexamethyldisiloxane vapor pressure at different temperatures

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## Compound of Interest

Compound Name: Hexamethyldisiloxane

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## Hexamethyldisiloxane Vapor Pressure: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of **hexamethyldisiloxane** (HMDSO) at various temperatures. The data presented is crucial for a wide range of applications, including its use as a solvent, in organic synthesis, and in the formulation of various products. This document details the experimental methodologies for vapor pressure determination and presents the data in a clear, accessible format.

## Vapor Pressure Data of Hexamethyldisiloxane

The vapor pressure of **hexamethyldisiloxane** has been determined through various experimental studies. The data can be accurately represented using the Antoine equation, which provides an empirical correlation between vapor pressure and temperature.

The Antoine equation is as follows:

$$\log_{10}(P) = A - (B / (T + C))$$

Where:

- P is the vapor pressure in bar



- T is the temperature in Kelvin (K)
- A, B, and C are the Antoine coefficients specific to the substance.

For **hexamethyldisiloxane**, the Antoine coefficients, as sourced from the National Institute of Standards and Technology (NIST) database and derived from experimental data, are:

- A = 3.90199
- B = 1203.916
- C = -64.673

These coefficients are applicable over the temperature range of 309.4 K to 411.56 K.

The following table summarizes the calculated vapor pressure of **hexamethyldisiloxane** at various temperatures using these Antoine coefficients.

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)
20	293.15	5.73	43.0
30	303.15	9.25	69.4
40	313.15	14.3	107.3
50	323.15	21.5	161.3
60	333.15	31.5	236.3
70	343.15	45.0	337.5
80	353.15	62.9	471.8
90	363.15	86.1	645.8
100	373.15	115.6	867.1
101	374.15	118.8	891.1



Note: The boiling point of **hexamethyldisiloxane** is approximately 101 °C at standard atmospheric pressure.<sup>[1][2]</sup>

## Experimental Protocols for Vapor Pressure Measurement

The determination of vapor pressure is a critical experimental undertaking. While the specific, detailed protocols from the original foundational studies on **hexamethyldisiloxane** by Scott, Messerly, et al. (1961), McLure and Dickinson (1976), and Flaningam (1986) are not readily available in the public domain, this section outlines a representative experimental protocol for the static method, a widely accepted and accurate technique for measuring vapor pressure.

### Principle of the Static Method

The static method involves placing a substance in a temperature-controlled, evacuated container and measuring the pressure of the vapor in thermodynamic equilibrium with the condensed phase (liquid or solid) at a specific temperature.

### Apparatus

A typical apparatus for the static method consists of:

- **Sample Cell:** A thermostatically controlled vessel to hold the sample.
- **Vacuum System:** A vacuum pump to evacuate the apparatus and remove any dissolved gases from the sample.
- **Pressure Transducer:** A device to accurately measure the vapor pressure.
- **Temperature Measurement System:** A calibrated thermometer or thermocouple to measure the temperature of the sample.
- **Thermostat:** A bath or oven to maintain a constant and uniform temperature of the sample cell.

### Generalized Experimental Procedure

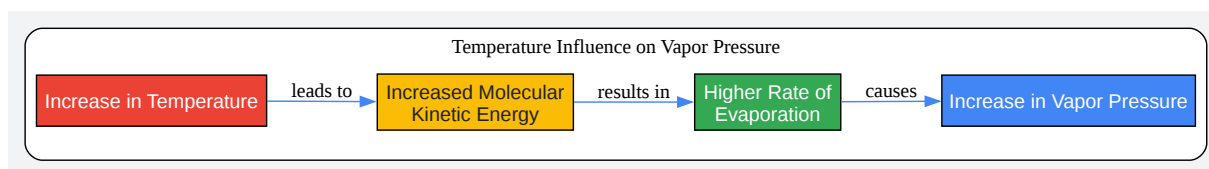


- **Sample Preparation:** A pure sample of **hexamethyldisiloxane** is introduced into the sample cell.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles. The sample is frozen, the headspace is evacuated, and then the sample is thawed to release dissolved gases. This process is repeated until a constant pressure is achieved upon freezing.
- **Temperature Equilibration:** The sample cell is brought to the desired temperature using the thermostat. It is crucial to allow sufficient time for the entire system, including the sample and the pressure transducer, to reach thermal equilibrium.
- **Pressure Measurement:** Once the temperature has stabilized, the pressure inside the cell is measured using the pressure transducer. This pressure is the vapor pressure of the **hexamethyldisiloxane** at that specific temperature.
- **Data Collection at Multiple Temperatures:** The temperature of the thermostat is then adjusted to a new setpoint, and the system is allowed to re-equilibrate. The vapor pressure is then measured at this new temperature. This process is repeated across the desired temperature range to obtain a set of vapor pressure versus temperature data points.

## Visualizations

### Relationship between Temperature and Vapor Pressure

The following diagram illustrates the exponential relationship between the temperature and vapor pressure of **hexamethyldisiloxane**. As the temperature increases, the kinetic energy of the molecules increases, leading to a higher rate of evaporation and consequently a higher vapor pressure.





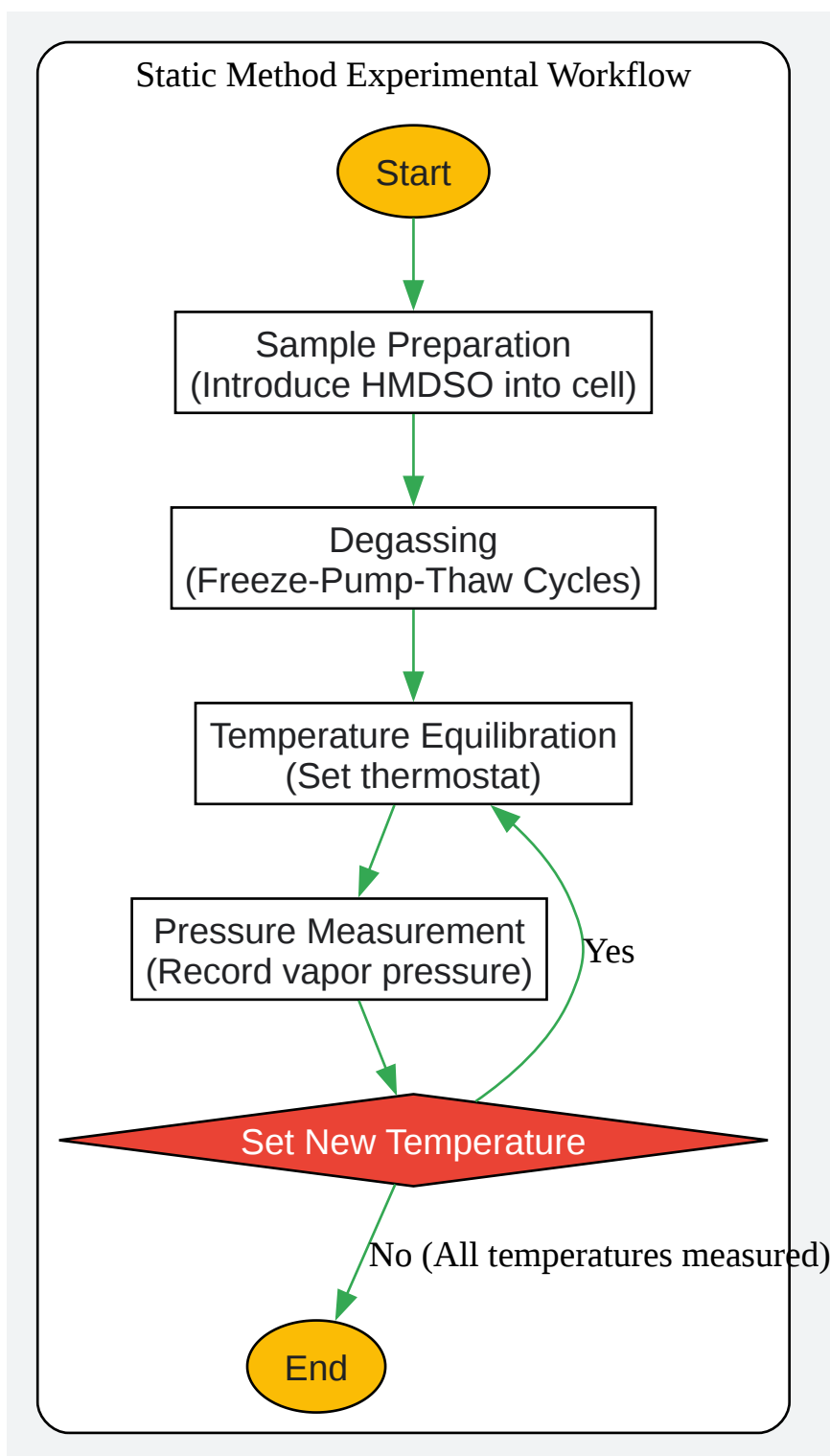
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Caption: Logical flow of temperature's effect on vapor pressure.

## Experimental Workflow for Static Vapor Pressure Measurement

The diagram below outlines the key steps in a typical experimental workflow for determining the vapor pressure of a substance using the static method.





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Caption: Workflow for the static vapor pressure measurement method.



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## References

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- To cite this document: BenchChem. [Hexamethyldisiloxane vapor pressure at different temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b120664#hexamethyldisiloxane-vapor-pressure-at-different-temperatures\]](https://www.benchchem.com/product/b120664#hexamethyldisiloxane-vapor-pressure-at-different-temperatures)

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